

# Basic Violet 1 as a pH Indicator: An In-depth Technical Guide

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## Compound of Interest

Compound Name:	Violet 1
CAS No.:	1342-01-4
Cat. No.:	B1169967

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This technical guide provides a comprehensive overview of Basic **Violet 1** (also known as Methyl Violet 2B) and its application as a pH indicator. The document details its chemical and physical properties, the mechanism of its color change, and provides detailed protocols for its use in both aqueous and non-aqueous titrations.

## Introduction

Basic **Violet 1** is a synthetic organic dye belonging to the triphenylmethane class.<sup>[1]</sup> While widely utilized as a biological stain, particularly in Gram staining, it also serves as a valuable acid-base indicator, especially for titrations in acidic and non-aqueous environments.<sup>[2][3][4]</sup> Its distinct color transition in the low pH range makes it a suitable choice for specific analytical applications.

## Physicochemical Properties and Data

Basic **Violet 1** is a green crystalline powder with a metallic luster.<sup>[2]</sup> It is soluble in water, ethanol, and chloroform, but insoluble in ether and xylene.<sup>[2]</sup> The following table summarizes

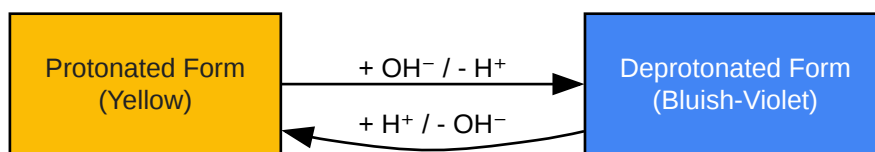
the key quantitative data for Basic **Violet 1**.

Property	Value	References
Common Names	Methyl Violet 2B, C.I. 42535	[5][6]
CAS Number	8004-87-3	[6]
Molecular Formula	C <sub>24</sub> H <sub>28</sub> ClN <sub>3</sub>	[7]
Molecular Weight	393.96 g/mol	[6]
pH Range	0.0 - 1.6	[8]
Color in Acidic Form (pH < 0.0)	Yellow	[8][9]
Color in Basic Form (pH > 1.6)	Bluish-Violet	[8]
λ <sub>max</sub> (in 50:50 Ethanol:Water)	580-588 nm	[10]
Solubility in Water	Soluble	[1][2]
Solubility in Ethanol	Soluble	[1][2]

## Mechanism of Action as a pH Indicator

The function of Basic **Violet 1** as a pH indicator is rooted in its molecular structure, which changes in response to varying hydrogen ion concentrations.[11] This structural alteration affects the molecule's conjugation and, consequently, its absorption spectrum in the visible range, leading to the observed color change.

In a highly acidic medium, the nitrogen atoms in the dimethylamino groups of the Basic **Violet 1** molecule become protonated. This protonation disrupts the conjugated system of the triarylmethane structure, causing the molecule to absorb light at a shorter wavelength, which appears yellow to the human eye. As the pH increases and the solution becomes less acidic, the nitrogen atoms are deprotonated. This deprotonation restores the conjugated system, leading to the absorption of longer wavelength light and resulting in the characteristic blue-violet color.



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Caption: The equilibrium between the protonated (yellow) and deprotonated (bluish-violet) forms of Basic **Violet 1** is dependent on the pH of the solution.

## Experimental Protocols

### Preparation of Basic Violet 1 Indicator Solution (Aqueous)

Materials:

- Basic **Violet 1** (Methyl Violet 2B) powder
- Distilled or deionized water
- Volumetric flask (100 mL)
- Analytical balance

Procedure:

- Weigh out 0.05 g of Basic **Violet 1** powder using an analytical balance.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 50 mL of distilled water to the flask.
- Swirl the flask gently to dissolve the powder completely.
- Once dissolved, dilute the solution to the 100 mL mark with distilled water.
- Stopper the flask and invert it several times to ensure homogeneity.

- Store the prepared 0.05% (w/v) indicator solution in a labeled, airtight container.

## Preparation of Basic Violet 1 Indicator Solution (Non-Aqueous)

Materials:

- Basic **Violet 1** (Methyl Violet 2B) powder
- Glacial acetic acid
- Volumetric flask (100 mL)
- Analytical balance

Procedure:

- Weigh out 0.5 g of Basic **Violet 1** powder using an analytical balance.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 50 mL of glacial acetic acid to the flask.
- Swirl the flask to dissolve the powder. This may require gentle warming.
- After the solid has completely dissolved, allow the solution to cool to room temperature.
- Dilute the solution to the 100 mL mark with glacial acetic acid.
- Stopper the flask and mix thoroughly.
- Store the 0.5% (w/v) indicator solution in a labeled, airtight container, protected from moisture.

## Protocol for Acid-Base Titration in Aqueous Solution

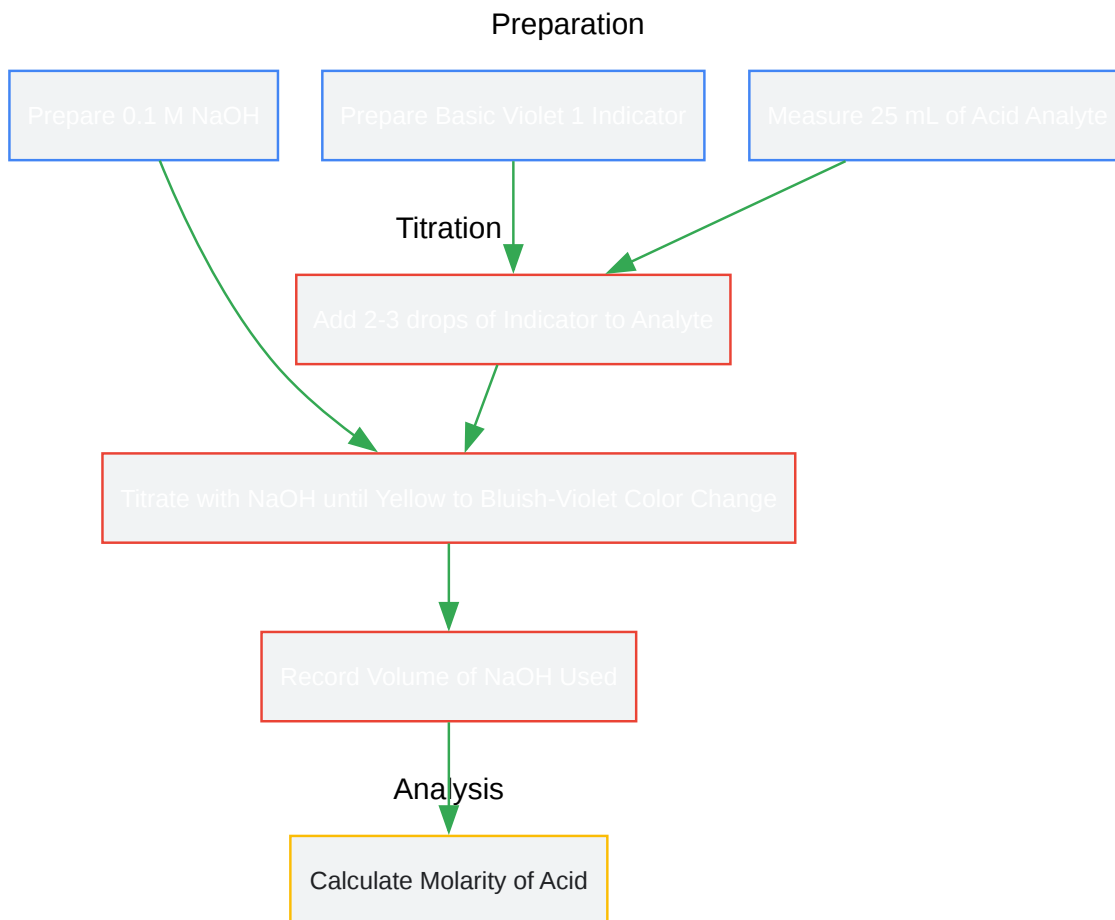
This protocol is a general guideline for the use of Basic **Violet 1** in the titration of a strong acid with a strong base. Due to its low pH transition range, it is most suitable for titrations where the equivalence point is expected in the acidic region.

## Equipment:

- Buret, 50 mL
- Pipette, 25 mL
- Erlenmeyer flask, 250 mL
- Magnetic stirrer and stir bar (optional)
- Standardized solution of a strong base (e.g., 0.1 M NaOH)
- Acid solution of unknown concentration (e.g., HCl)
- Basic **Violet 1** indicator solution (0.05% aqueous)

## Procedure:

- Rinse the buret with a small amount of the standardized strong base solution and then fill it. Record the initial volume.
- Pipette 25 mL of the acid solution into the Erlenmeyer flask.
- Add 2-3 drops of the Basic **Violet 1** indicator solution to the acid in the flask. The solution should turn yellow.
- Place the Erlenmeyer flask under the buret (on a magnetic stirrer if available).
- Slowly add the strong base from the buret to the acid solution while constantly swirling the flask (or with the stirrer on).
- Continue adding the base dropwise as the endpoint is approached. The endpoint is reached when the solution exhibits a distinct and persistent color change from yellow to bluish-violet.
- Record the final volume of the base in the buret.
- Calculate the concentration of the acid using the titration data.



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